

Common experimental errors with [2-(2-Methoxy-phenyl)-thiazol-4-YL]-methanol

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Compound of Interest

Compound Name: [2-(2-Methoxy-phenyl)-thiazol-4-YL]-methanol

CAS No.: 187793-07-3

Cat. No.: B065961

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Technical Support Center: [2-(2-Methoxy-phenyl)-thiazol-4-YL]-methanol

Welcome to the technical support center for experiments involving [2-(2-Methoxy-phenyl)-thiazol-4-YL]-methanol. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth troubleshooting for common experimental challenges. The information herein is synthesized from established principles of organic chemistry and data from analogous thiazole derivatives.

I. Overview of [2-(2-Methoxy-phenyl)-thiazol-4-YL]-methanol

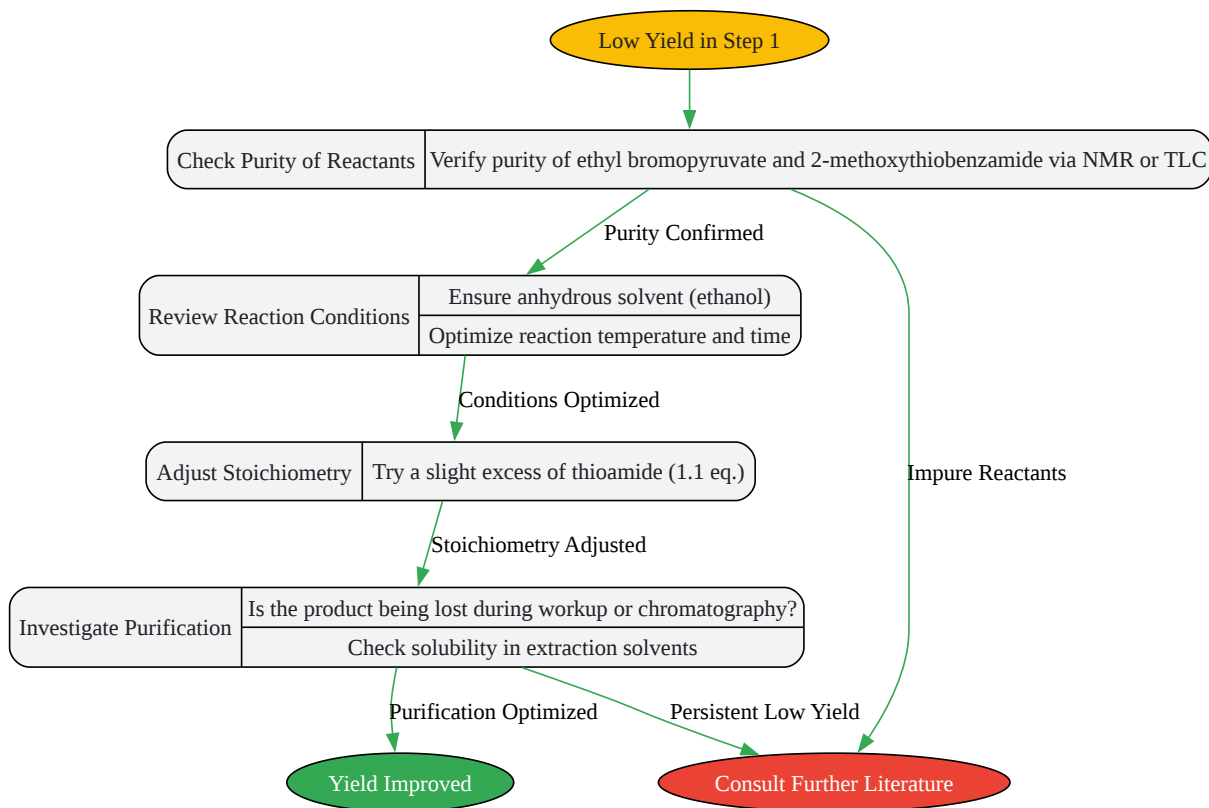
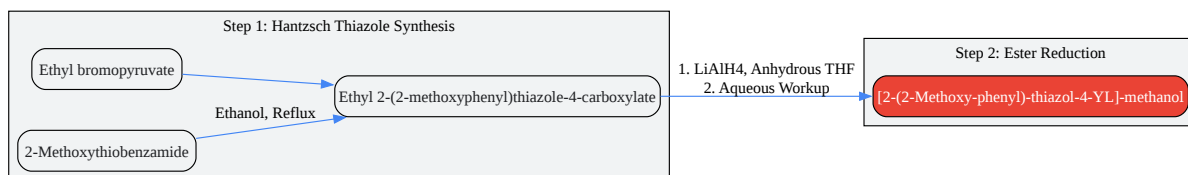
[2-(2-Methoxy-phenyl)-thiazol-4-YL]-methanol is a substituted thiazole derivative. Thiazole moieties are of significant interest in medicinal chemistry due to their presence in a wide range of biologically active compounds and FDA-approved drugs.^{[1][2]} This particular compound features a 2-methoxyphenyl group at the 2-position and a hydroxymethyl group at the 4-position of the thiazole ring. Its synthesis and subsequent use in experimental assays can

present several challenges. This guide will walk you through potential issues and their remedies.

Part 1: Synthesis and Purification Troubleshooting

A common route to synthesizing **[2-(2-Methoxy-phenyl)-thiazol-4-YL]-methanol** involves a two-step process: a Hantzsch thiazole synthesis to form the core heterocyclic structure with an ester at the 4-position, followed by reduction of the ester to the primary alcohol.

Proposed Synthetic Pathway



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Sources

- [1. Thiazole - Wikipedia \[en.wikipedia.org\]](#)
- [2. A synergistic investigation of azo-thiazole derivatives incorporating thiazole moieties: a comprehensive exploration of their synthesis, characterization, computational insights, solvatochromism, and multimodal biological activity assessment - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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